

# Benzo[c]phenanthrene-d5: A Technical Material Safety Data Guide

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This technical guide provides a comprehensive overview of the material safety data for **Benzo[c]phenanthrene-d5**, a deuterated form of Benzo[c]phenanthrene. This document is intended for researchers, scientists, and professionals in drug development who may handle this compound. The information presented is a synthesis of available data for both the deuterated and non-deuterated forms of the molecule.

### **Section 1: Chemical and Physical Properties**

**Benzo[c]phenanthrene-d5** is a labeled polycyclic aromatic hydrocarbon (PAH) used in research, often as an internal standard for quantitative analysis or as a tracer in metabolic studies. The deuteration is intended to facilitate its identification and quantification in complex biological matrices.



| Property             | Value                                 | Source |
|----------------------|---------------------------------------|--------|
| Molecular Formula    | C18H7D5                               |        |
| Molecular Weight     | 233.32 g/mol                          | [1][2] |
| CAS Number           | 1795011-61-8                          | [2][3] |
| Appearance           | Pale Yellow Solid                     | [1]    |
| Melting Point        | 62-64°C                               | [1]    |
| Solubility           | Soluble in nonpolar organic solvents. | [4]    |
| Storage Temperature  | 4°C                                   | [1][3] |
| Shipping Temperature | Room Temperature                      | [3]    |

### Section 2: Hazard Identification and Toxicological Data

The toxicological data for **Benzo[c]phenanthrene-d5** is limited. Therefore, the hazard profile is primarily based on the data for the parent compound, Benzo[c]phenanthrene.

Benzo[c]phenanthrene is classified as a Group 2B carcinogen by the International Agency for Research on Cancer (IARC), meaning it is possibly carcinogenic to humans.[5] It is also known to be a skin and strong eye irritant and may be harmful if ingested, inhaled, or absorbed through the skin.[5]



| Hazard Statement | Classification                          |
|------------------|---|
| H302             | Harmful if swallowed[5][6]              |
| H312             | Harmful in contact with skin[5][6]      |
| H315             | Causes skin irritation[5][6]            |
| H319             | Causes serious eye irritation[5][6]     |
| H332             | Harmful if inhaled[5][6]                |
| H335             | May cause respiratory irritation[5][6]  |
| H341             | Suspected of causing genetic defects[5] |
| H351             | Suspected of causing cancer             |

Note: Hazard classifications are based on the non-deuterated Benzo[c]phenanthrene.

## Section 3: Safe Handling and Experimental Protocols

Given the hazardous nature of this compound, strict adherence to safety protocols is mandatory. All handling of **Benzo[c]phenanthrene-d5** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6]

**Personal Protective Equipment (PPE)** 

| PPE                    | Specification   |
|------------------------|---|
| Gloves                 | Chemical impermeable gloves (inspected prior to use).[6]      |
| Eye Protection         | Tightly fitting safety goggles.[6]                            |
| Body Protection        | Protective clothing, including a lab coat.                    |
| Respiratory Protection | Use a NIOSH-approved respirator if ventilation is inadequate. |



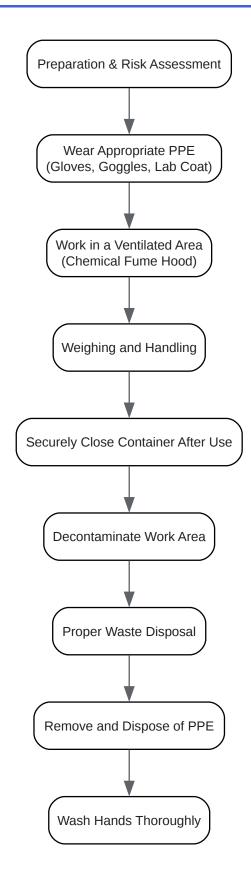
#### **Spill and Disposal Procedures**

In the event of a spill, evacuate the area and prevent further leakage if it is safe to do so.[6] Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[6] Do not let the chemical enter drains.[6] Disposal of **Benzo[c]phenanthrene-d5** and its containers must be done in accordance with local, state, and federal regulations, typically through a licensed chemical destruction facility.[6]

## Section 4: Visualized Workflows and Pathways Safe Handling Workflow

The following diagram outlines the essential steps for the safe handling of **Benzo[c]phenanthrene-d5** in a laboratory setting.





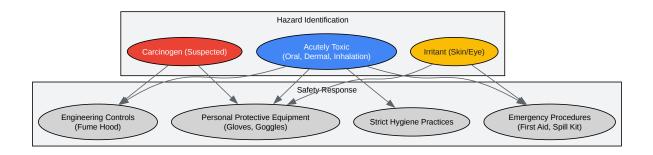
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Caption: Workflow for Safe Handling of **Benzo[c]phenanthrene-d5**.



#### **Hazard Classification and Response Logic**

This diagram illustrates the logical relationship between the hazard classifications of Benzo[c]phenanthrene and the corresponding safety responses.



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Caption: Hazard Classification and Corresponding Safety Responses.

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